

Mefenamic acid- $^{13}\text{C}_6$ CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mefenamic acid- $^{13}\text{C}_6$

Cat. No.: B12058308

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An In-depth Technical Guide to Mefenamic Acid- $^{13}\text{C}_6$

This technical guide provides a comprehensive overview of Mefenamic acid- $^{13}\text{C}_6$, an isotopically labeled form of the non-steroidal anti-inflammatory drug (NSAID) Mefenamic acid. This guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, mechanism of action, relevant experimental protocols, and quantitative data.

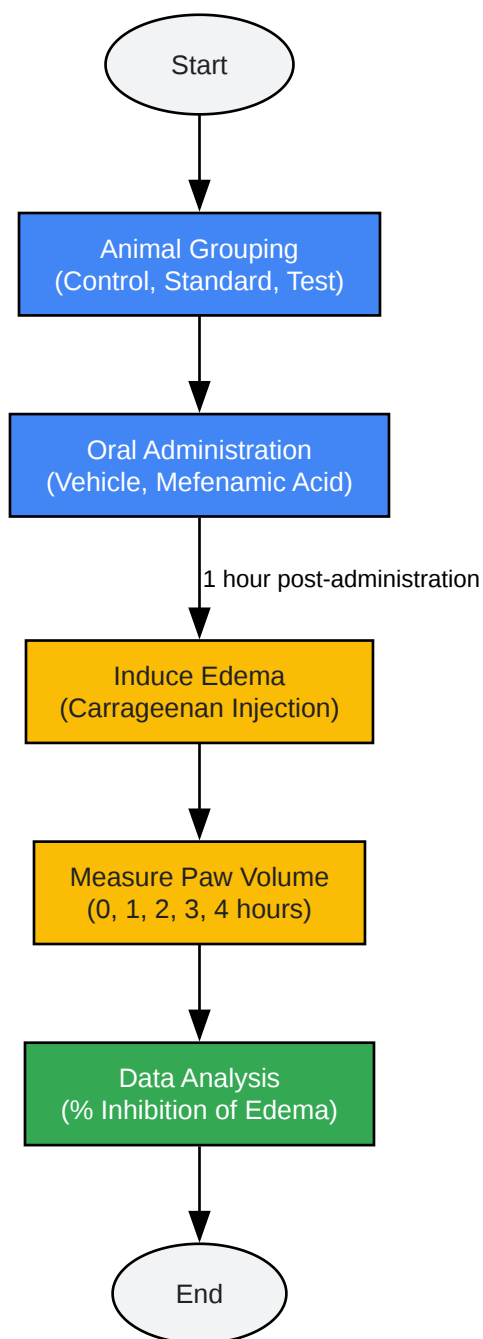
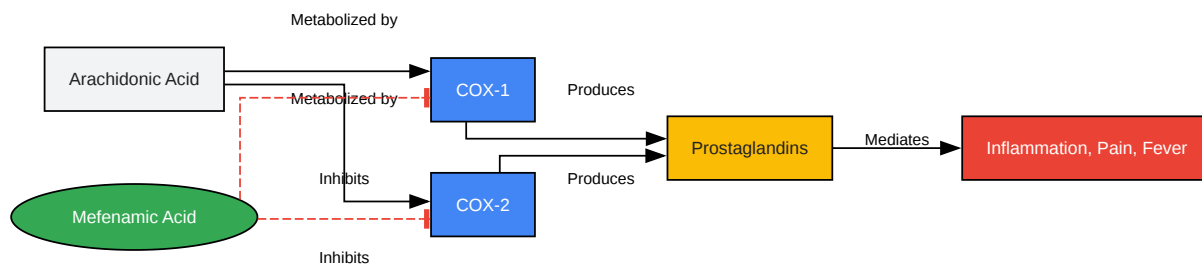
Physicochemical Properties

Mefenamic acid- $^{13}\text{C}_6$ is a stable, isotopically labeled version of Mefenamic acid, where six carbon atoms in the benzoic ring are replaced with ^{13}C isotopes. This labeling makes it a valuable internal standard for mass spectrometry-based quantitative analyses, such as pharmacokinetic and metabolic studies.

Property	Value	Citations
CAS Number	1325559-19-0	[1][2][3][4]
Molecular Formula	$\text{C}_9^{13}\text{C}_6\text{H}_{15}\text{NO}_2$	[1][3]
Molecular Weight	247.24 g/mol	[1][3][5]
Synonyms	2-(2,3-Dimethylphenylamino)benzoic- $^{13}\text{C}_6$ Acid	[3]

Mechanism of Action: Inhibition of Prostaglandin Synthesis

The primary mechanism of action for Mefenamic acid, like other NSAIDs, is the inhibition of the cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2.^[6] These enzymes are crucial for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.^[7] By blocking the action of COX enzymes, Mefenamic acid reduces the synthesis of prostaglandins, thereby exerting its anti-inflammatory, analgesic, and antipyretic effects.^{[6][8]} Mefenamic acid acts as a competitive inhibitor of both COX-1 and COX-2.^[9]



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- To cite this document: BenchChem. [Mefenamic acid-13C6 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12058308#mefenamic-acid-13c6-cas-number-and-molecular-weight]

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